

Application Notes and Protocols for Preparing XST-14 Stock Solutions

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Compound of Interest

Compound Name: XST-14

Cat. No.: B8146248

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Audience: Researchers, scientists, and drug development professionals.

Introduction

XST-14 is a potent, competitive, and highly selective inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1), with an IC₅₀ value of 26.6 nM.^{[1][2][3]} By inhibiting ULK1, **XST-14** disrupts the initiation of the autophagy pathway, leading to the induction of apoptosis in cancer cells.^{[1][2]} These characteristics make it a valuable tool for research in oncology, particularly in the study of hepatocellular carcinoma (HCC).^[1] Proper preparation of **XST-14** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **XST-14** for both in vitro and in vivo research applications.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key quantitative data for **XST-14** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	291.34 g/mol	[1][3]
Formula	C ₁₆ H ₂₁ NO ₄	[1][4]
CAS Number	2607143-50-8	[1][3]
Purity	≥98%	[4]
Appearance	Solid	[4]
Solubility (DMSO)	250 mg/mL (858.10 mM) (ultrasonic assistance may be required)	[1][3]
Solubility (Ethanol)	≥10 mg/mL	[4]
Storage Temperature (Solid)	-20°C	[1][4]
Storage Temperature (Stock Solution)	-20°C (for up to 1 month) or -80°C (for up to 6 months)	[5]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration XST-14 Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM **XST-14** stock solution in DMSO.

Materials:

- **XST-14** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

- Calibrated micropipettes and sterile tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **XST-14** needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 291.34 \text{ g/mol} \times 1000 \text{ mg/g} = 2.91 \text{ mg}$
- Weighing: Carefully weigh out 2.91 mg of **XST-14** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the **XST-14** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)[\[3\]](#) Gentle warming to 37°C can also aid in dissolution.[\[5\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.[\[5\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol describes the dilution of the high-concentration stock solution to final working concentrations for cell culture experiments. Typical working concentrations for **XST-14** in cell-based assays range from 5 μM to 80 μM .^[1]

Materials:

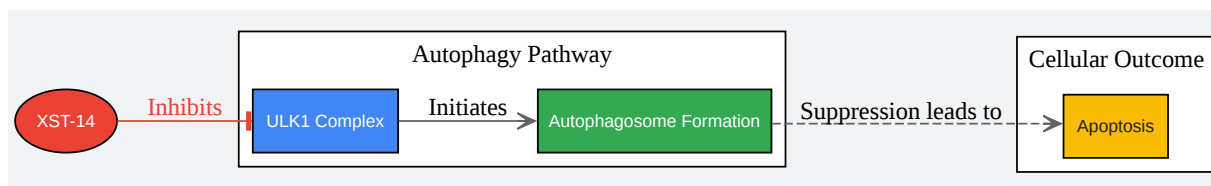
- 10 mM **XST-14** stock solution in DMSO
- Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **XST-14** stock solution at room temperature.
- Serial Dilution (Example for a 10 μM final concentration):
 - To prepare a 10 μM working solution in 1 mL of cell culture medium, you will need to perform a 1:1000 dilution.
 - Add 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium.
 - Gently mix by pipetting up and down or by inverting the tube.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the **XST-14** working solution (e.g., 1 μL of DMSO in 999 μL of medium).
- Application to Cells: Immediately add the prepared working solutions (and vehicle control) to your cell cultures.

Mandatory Visualizations

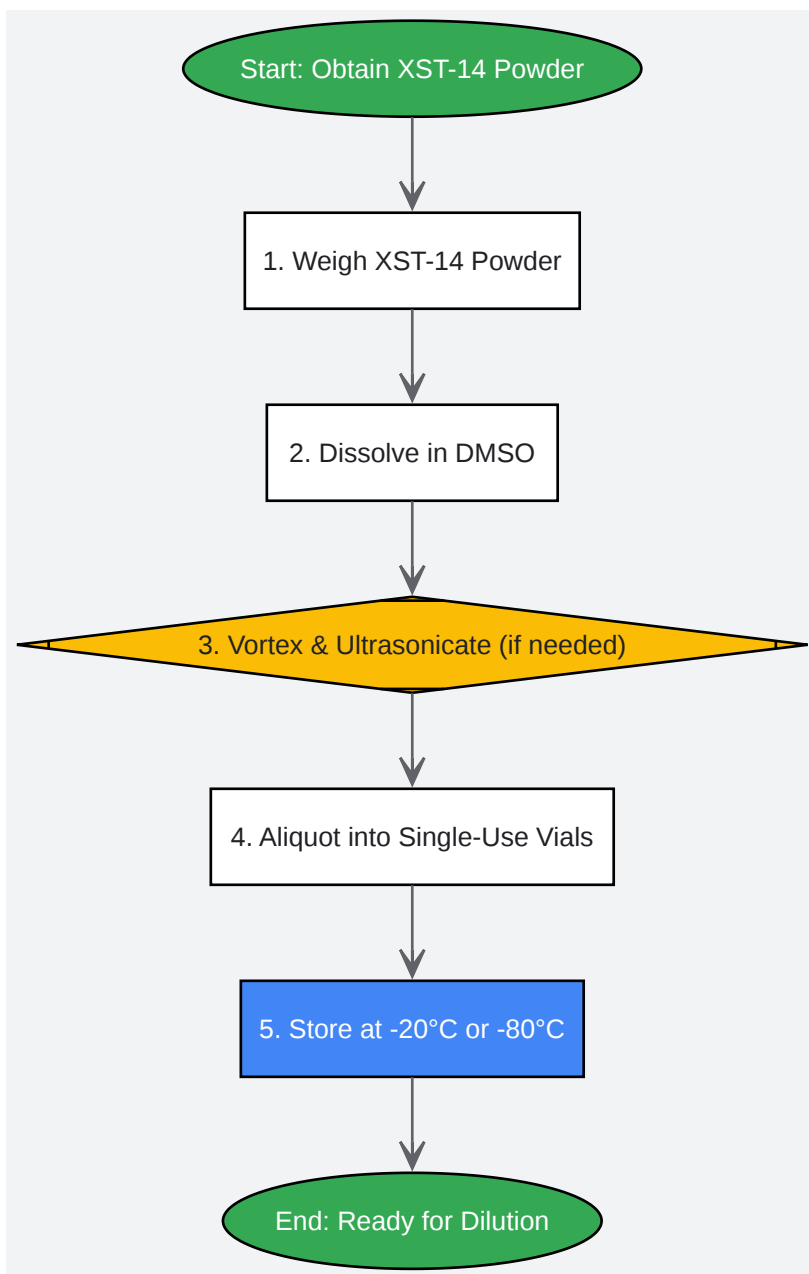
Signaling Pathway Diagram



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Caption: Mechanism of action of **XST-14** in inhibiting autophagy and promoting apoptosis.

Experimental Workflow Diagram



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